

Application Notes: The Sm-Nd Isochron Dating Method

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Compound of Interest

Compound Name: Neodymium-143

CAS No.: 14336-83-5

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The Samarium-Neodymium (Sm-Nd) isochron dating method is a powerful geochronological tool used to determine the age of rocks, minerals, and meteorites.[1][2] It is particularly effective for dating ancient geological materials, spanning billions of years, due to the long half-life of the parent isotope.[2][3] The method relies on the alpha decay of Samarium-147 (^{147}Sm) to **Neodymium-143** (^{143}Nd).[1][3]

Samarium and Neodymium are both rare earth elements (REEs) that are relatively immobile during geological processes like weathering and low-grade metamorphism, making the Sm-Nd system robust and less susceptible to disturbance compared to other isotopic systems like Rb-Sr.[1][4] This characteristic is advantageous for dating altered or metamorphosed rocks.[2][4] The technique is widely applied to establish crystallization ages for igneous rocks, determine the timing of metamorphic events, and study the evolution of the Earth's crust and mantle.[2][4][5]

The core of the method is the isochron approach, which involves analyzing multiple cogenetic samples (i.e., different minerals from the same rock or different whole-rock samples from a single geological unit) that formed at the same time with the same initial Nd isotopic composition but with different Sm/Nd ratios.[1][3] When the measured isotopic ratios are plotted

on a graph, the data points for these samples should form a straight line (an isochron), the slope of which is directly proportional to the age of the samples.[1][6]

Key Principles & Quantitative Data

The Sm-Nd dating method is based on the following decay equation:

$$(^{143}\text{Nd}/^{144}\text{Nd})_{\text{present}} = (^{143}\text{Nd}/^{144}\text{Nd})_{\text{initial}} + (^{147}\text{Sm}/^{144}\text{Nd})_{\text{present}} * (e^{\lambda t} - 1)[3]$$

Where:

- $(^{143}\text{Nd}/^{144}\text{Nd})_{\text{present}}$ is the ratio of the radiogenic daughter isotope (^{143}Nd) to a stable, non-radiogenic isotope (^{144}Nd) measured in the sample today.[1]
- $(^{143}\text{Nd}/^{144}\text{Nd})_{\text{initial}}$ is the isotopic ratio of Nd when the rock or mineral formed (at time $t=0$). This is the y-intercept of the isochron.[3]
- $(^{147}\text{Sm}/^{144}\text{Nd})_{\text{present}}$ is the ratio of the parent isotope (^{147}Sm) to the same stable Nd isotope measured today.[1]
- λ is the decay constant of ^{147}Sm . [6]
- t is the time elapsed since the formation of the rock or mineral, which is the age to be determined.[6]

This equation is in the form of a straight line ($y = b + mx$), where the slope of the isochron is $(e^{\lambda t} - 1)$. [1][6]

Table 1: Isotopes in Sm-Nd Geochronology

Isotope	Role	Natural Abundance (%)	Notes
^{147}Sm	Parent Isotope	15.0	Radioactively decays to ^{143}Nd via alpha decay. [1] [7] [8]
^{143}Nd	Radiogenic Daughter	12.2	The abundance of this isotope increases over time due to ^{147}Sm decay. [1]
^{144}Nd	Stable Reference	23.8	Used for normalization as it is a stable and relatively abundant Nd isotope. [1] [4]

Table 2: Decay Constant and Half-Life of ^{147}Sm

Parameter	Value	Reference
Half-Life ($T_{1/2}$)	1.06×10^{11} years (106 billion years)	[1] [3] [9]
Decay Constant (λ)	$6.54 \times 10^{-12} \text{ yr}^{-1}$	[3]

Note: The exact values for the half-life and decay constant have been refined over time through various measurement techniques. The values presented are commonly accepted and used in geochronology.[\[9\]](#)[\[10\]](#)

Experimental Protocols

The following protocols outline the major steps in the Sm-Nd isochron dating method, from sample collection to data analysis. These procedures require ultra-clean laboratory conditions to minimize contamination.[\[3\]](#)

Protocol 1: Sample Preparation

- **Sample Selection:** Choose fresh, unaltered rock samples. For an internal isochron, a single fist-sized rock is sufficient. For a whole-rock isochron, collect multiple samples from the same geological unit that exhibit a range of Sm/Nd ratios.[\[11\]](#)[\[12\]](#)
- **Crushing and Pulverization:** Trim any weathered surfaces from the rock sample. Crush the fresh rock into small chips using a jaw crusher. A portion of this is often retained as the "whole-rock" sample. Further pulverize an aliquot of the chips to a fine powder (typically <200 mesh) in a clean agate or ceramic mill.
- **Mineral Separation (for Internal Isochrons):** If dating individual minerals, sieve the crushed rock chips to obtain a specific grain size fraction (e.g., 60-80 mesh).[\[12\]](#) Use standard heavy liquid and magnetic separation techniques to isolate different mineral fractions (e.g., plagioclase, pyroxene, garnet).[\[2\]](#) Hand-pick the final mineral separates under a binocular microscope to ensure high purity (>99%).[\[12\]](#)

Protocol 2: Sample Digestion and Isotope Dilution

- **Spiking:** Accurately weigh an aliquot of the powdered whole-rock or mineral separate (typically 50-100 mg) into a clean Teflon beaker.[\[13\]](#) Add a precise amount of a mixed isotopic tracer solution, or "spike," enriched in isotopes like ^{149}Sm and ^{150}Nd . This isotope dilution technique is crucial for accurately determining the Sm and Nd concentrations.[\[13\]](#)
- **Acid Digestion:** Add a mixture of concentrated hydrofluoric (HF) and nitric (HNO_3) acids to the beaker.[\[3\]](#)[\[13\]](#) Seal the beaker in a steel jacket and heat it in an oven at $\sim 180\text{-}200^\circ\text{C}$ for several days to completely dissolve the silicate sample.
- **Evaporation and Conversion:** After cooling, evaporate the acid mixture. Add nitric acid (HNO_3) or hydrochloric acid (HCl) and evaporate again multiple times to remove fluorides and convert the sample into a chloride or nitrate form that is ready for chemical separation.[\[14\]](#)

Protocol 3: Chemical Separation of Sm and Nd

This protocol uses a two-stage ion-exchange chromatography process to first separate the REEs as a group and then isolate Sm and Nd from each other.[\[13\]](#)

- **Primary Cation Exchange Chromatography (REE Group Separation):**

- Prepare a chromatography column with a cation exchange resin.
- Load the dissolved sample solution (in HCl) onto the column.
- Elute major rock-forming elements (like Fe, Mg, Al, Ca) with a specific concentration of HCl.[15]
- Collect the REE fraction by eluting with a stronger concentration of HCl.
- Secondary Reverse-Phase Chromatography (Sm and Nd Separation):
 - Prepare a second column packed with a resin coated with an organic extractant like HDEHP (di(2-ethylhexyl) phosphoric acid) or using a modern extraction resin like Ln Resin.[13][15][16]
 - Load the collected REE fraction onto this column.
 - Elute the elements using varying concentrations of HCl. Nd will elute before Sm.[13]
 - Collect the purified Nd and Sm fractions in separate clean beakers. These fractions must be free of isobaric interferences (e.g., separating ^{144}Sm from ^{144}Nd).[16]

Protocol 4: Mass Spectrometry

Thermal Ionization Mass Spectrometry (TIMS) is the classic high-precision technique for Sm-Nd analysis.[17][18]

- Filament Loading: Evaporate the purified Sm and Nd solutions to dryness. Redissolve each in a drop of dilute acid and load them onto separate, clean metal filaments (typically Rhenium).[19]
- Isotopic Analysis: Insert the filament assembly into the TIMS source.[20] Under high vacuum, pass a current through the filament to heat it, causing the sample to ionize.[20]
- Measurement: The generated ions are accelerated, focused into a beam, and separated by mass in a magnetic field.[20] Sensitive detectors (Faraday cups) measure the ion currents for each isotope of interest (e.g., ^{143}Nd , ^{144}Nd , ^{147}Sm , ^{152}Sm).[19][20] The instrument measures the ratios of these isotopes with very high precision.[18]

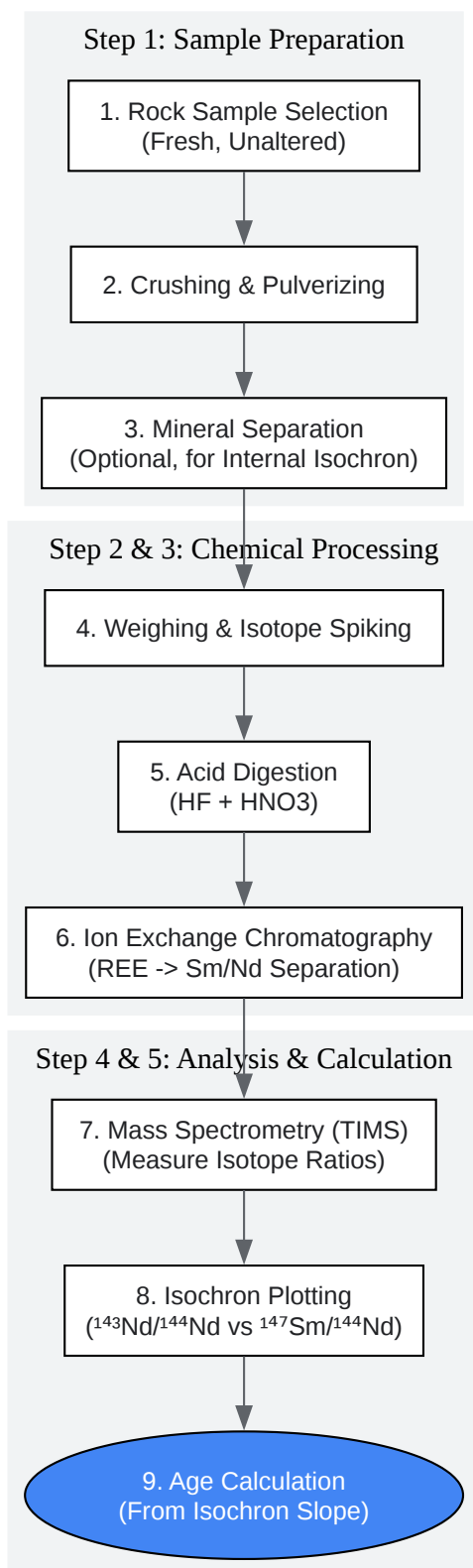
Protocol 5: Data Analysis and Age Calculation

- **Data Reduction:** Correct the measured isotopic ratios for instrumental mass fractionation. Using the data from the spiked and unspiked runs, calculate the true $^{143}\text{Nd}/^{144}\text{Nd}$ and $^{147}\text{Sm}/^{144}\text{Nd}$ ratios for each sample.
- **Isochron Plotting:** Plot $^{143}\text{Nd}/^{144}\text{Nd}$ (y-axis) against $^{147}\text{Sm}/^{144}\text{Nd}$ (x-axis) for all the analyzed samples (whole-rocks and/or minerals).[\[3\]](#)
- **Age Calculation:** Perform a linear regression on the data points. The quality of the fit is assessed by the Mean Squared Weighted Deviates (MSWD) value. A MSWD near 1 indicates a good fit.[\[21\]](#)
 - Calculate the age (t) from the slope (m) of the isochron using the formula: $t = [\ln(m + 1)] / \lambda$
 - The y-intercept of the regression line gives the initial $^{143}\text{Nd}/^{144}\text{Nd}$ ratio for the sample suite.[\[3\]](#)

Table 3: Example Sm-Nd Isochron Data for a Hypothetical Granite

Sample	$^{147}\text{Sm}/^{144}\text{Nd}$	$^{143}\text{Nd}/^{144}\text{Nd}$
Whole Rock	0.1150	0.512055
Plagioclase	0.0825	0.511850
Biotite	0.1980	0.512580
Garnet	0.2850	0.513100

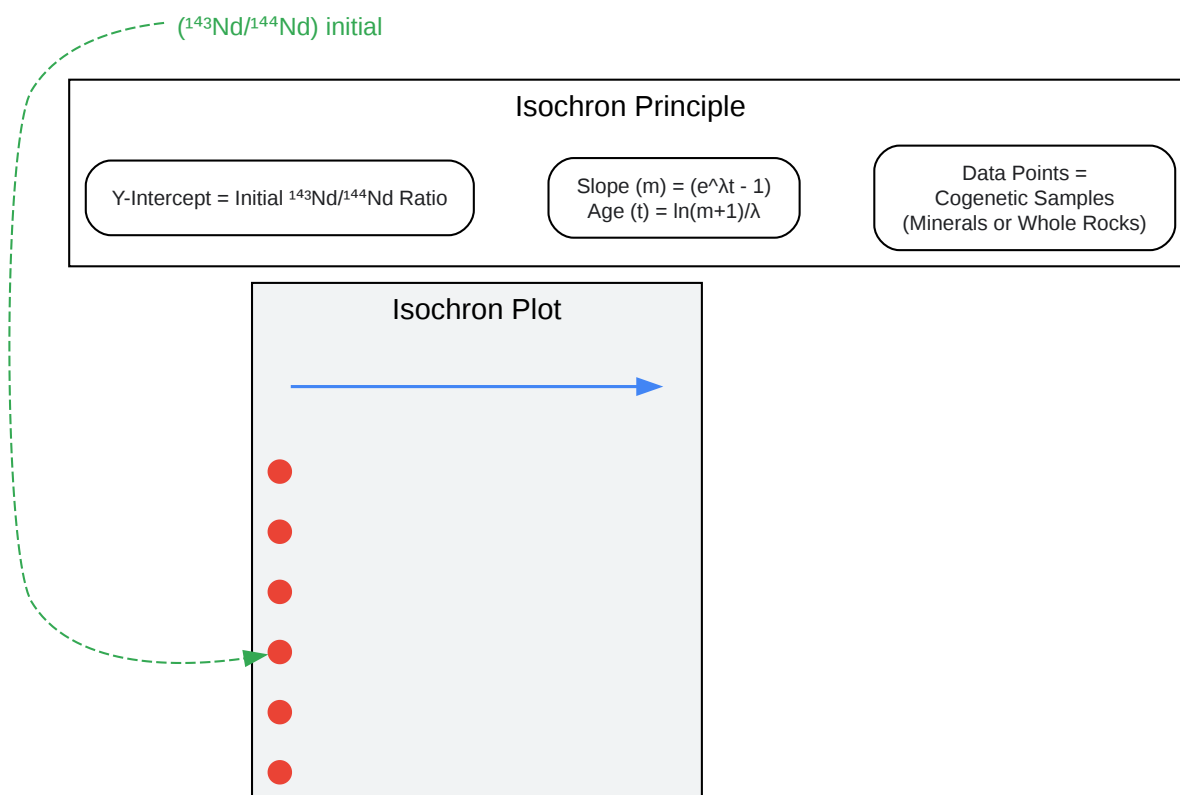
Visualizations



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Caption: Experimental workflow for Sm-Nd isochron dating.

Isochron Principle



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Caption: Logical diagram of the Sm-Nd isochron relationship.

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